Advanced Quality Control Benchmarks for 4-(4-fluorobenzyl)piperazine Scaffolds

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Compound of Interest

Compound Name:	*[4-(4-FLUOROBENZYL)PIPERAZINO](2-FURYL)METHANONE*
Cat. No.:	*B5846246*

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A Comparative Analytical Guide for Drug Development

Executive Summary & Compound Identification

In the high-stakes landscape of pharmaceutical synthesis, the quality of building blocks dictates the purity of the final API. This guide establishes rigorous quality control (QC) benchmarks for 1-(4-Fluorobenzyl)piperazine (CAS: 70931-28-1), a critical pharmacophore often misidentified or conflated with its carbonyl analog, (4-Fluorophenyl)(piperazin-1-yl)methanone (CAS: 105078-29-3).

While the user query "4-(4-fluorobenzyl)piperazinomethanone" suggests a hybrid nomenclature, this guide primarily addresses the 1-(4-Fluorobenzyl)piperazine scaffold due to its ubiquitous role as a precursor for neurokinin antagonists, antihistamines, and kinase inhibitors. We will objectively compare its QC requirements against its "Benzoyl" alternative to highlight how structural nuances dictate analytical strategy.

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Target Compound: 1-(4-Fluorobenzyl)piperazine Alternative Scaffold: (4-Fluorophenyl)(piperazin-1-yl)methanone Application: Key intermediate for APIs (e.g., Mosapride, Itopride, Olaparib analogs).

Comparative Analysis: Industrial vs. Pharma Grade

The distinction between "Industrial Grade" (used for early-stage screening) and "Pharma Grade" (GMP-compliant) is not merely purity percentage—it is the profile of specific impurities that pose genotoxic or catalytic risks.

Table 1: Specification Benchmarks by Grade

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Parameter	Industrial Grade **(Benchmark)**	Pharma Grade **(Target)**	Rationale for Pharma Stringency
Assay (HPLC)	≥ 97.0%	≥ 99.0%	High purity prevents "carry-over" impurities in subsequent coupling steps.
Appearance	Yellow to off-white solid	White crystalline powder	Coloration often indicates oxidative degradation (N-oxide formation).
Bis-Impurity	≤ 1.5%	≤ 0.15%	1,4-Bis(4-fluorobenzyl)piperazine is a dead-end byproduct that lowers yield.
Genotoxic Impurity (GTI)	Not Tested	≤ 10 ppm	Residual 4-Fluorobenzyl chloride is a potent alkylating agent (Class 2 solvent/reagent).
Water Content (KF)	≤ 1.0%	≤ 0.5%	Excess water hydrolyzes sensitive acyl chlorides used in the next step.
Piperazine Content	≤ 2.0%	≤ 0.1%	Unreacted piperazine leads to dimer formation in downstream synthesis.

Critical Impurity Fate Mapping

Understanding where impurities originate is the first step in controlling them. The following diagram illustrates the synthesis pathway and the origin of critical impurities that must be

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monitored.

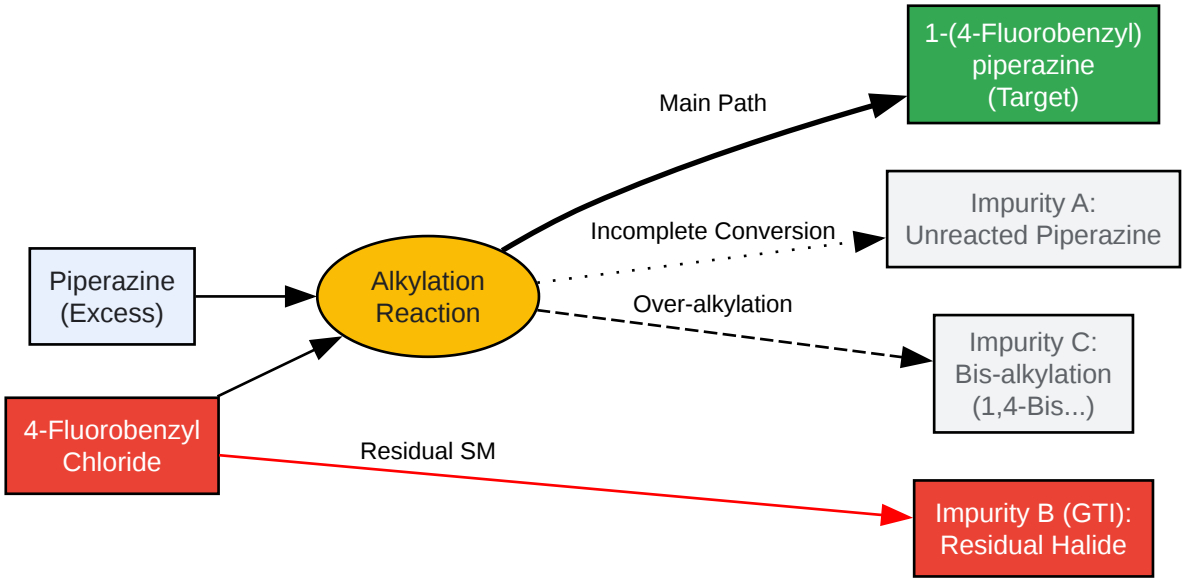

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Figure 1: Impurity Fate Map identifying the origin of the Bis-alkylated byproduct and the genotoxic alkyl halide starting material.

Deep Dive: Analytical Protocols

To achieve the "Pharma Grade" benchmarks outlined above, standard HPLC-UV is often insufficient due to the lack of strong chromophores in the piperazine ring. We recommend a dual-method approach.

Method A: High-Performance Liquid Chromatography (HPLC-UV)

Best for: Routine Assay and Bis-Impurity quantification.

- Column: C18 End-capped (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 150 mm, 3.5 µm.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in Water (Buffers basic nitrogen).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 90% B over 20 minutes.

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- Flow Rate: 1.0 mL/min.[1]
- Detection: UV at 210 nm (Critical: Piperazine absorption is weak; 254 nm is only effective for the benzyl ring).
- System Suitability: Resolution (R) > 2.0 between Product and Bis-Impurity.

Method B: GC-MS for Genotoxic Impurities (GTI)

Best for: Trace analysis of 4-Fluorobenzyl chloride (SM2). Because alkyl halides are potential carcinogens, they must be controlled to ppm levels. HPLC often lacks the sensitivity for this specific halide without derivatization.

- Inlet Mode: Splitless (to maximize sensitivity).
- Column: DB-624 or equivalent (volatile/semi-volatile focus).
- Carrier Gas: Helium, 1.2 mL/min.
- Temperature Program: 50°C (hold 2 min) → 10°C/min → 240°C.
- Detection: SIM Mode (Selected Ion Monitoring) targeting the molecular ion of the benzyl chloride.
- Limit of Quantitation (LOQ): Must be validated to < 5 ppm.

Comparative Performance: Benzyl vs. Benzoyl Scaffolds

If your application allows for structural modification, comparing the Benzyl variant (CAS 70931-28-1) with the Benzoyl variant (CAS 105078-29-3) reveals distinct stability profiles.

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Feature	1-(4-Fluorobenzyl)piperazine	(4-Fluorophenyl)(piperazin-1-yl)methanone
Linkage	Methylene (-CH_2-)	Carbonyl (-C=O-)
Basicity (N1)	Basic (pKa ~9.8)	Neutral (Amide)
Stability Risk	Oxidative Dealkylation: Susceptible to N-oxide formation upon air exposure. Requires inert storage.	Hydrolysis: Stable to oxidation but susceptible to acid/base hydrolysis of the amide bond.
Solubility	High in organic solvents; forms salts easily.	Lower solubility; higher melting point.
Metabolic Fate	CYP450 often attacks the benzylic carbon.	Amidase enzymes cleave the amide bond.

Recommendation: Use the Benzyl scaffold for maximizing basicity and receptor affinity (e.g., GPCR binding). Use the Benzoyl scaffold if metabolic stability of the linker is the priority, or to reduce basicity.

References

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